

Structure Elucidation of 4-(2-Thienyl)aniline: A Technical Guide

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Compound of Interest

Compound Name: 4-(2-Thienyl)aniline

CAS No.: 70010-48-9

Cat. No.: B1299213

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Introduction & Strategic Significance

4-(2-Thienyl)aniline (CAS: 70010-48-9) is a critical biaryl building block bridging pharmaceutical chemistry and organic electronics. Its structure—a phenyl ring bearing an electron-donating amine coupled to an electron-rich thiophene moiety—makes it a prime candidate for:

- **Optoelectronics:** A precursor for hole-transporting materials in OLEDs due to the high conjugation length and electron-rich nature.^[1]
- **Medicinal Chemistry:** A scaffold for kinase inhibitors where the thiophene acts as a bioisostere for phenyl or pyridine rings.^[1]

This guide moves beyond basic identification, providing a rigorous elucidation protocol to distinguish this specific isomer from its regioisomers (e.g., 3-(2-thienyl)aniline) and impurities.

Synthesis Context & Impurity Profile

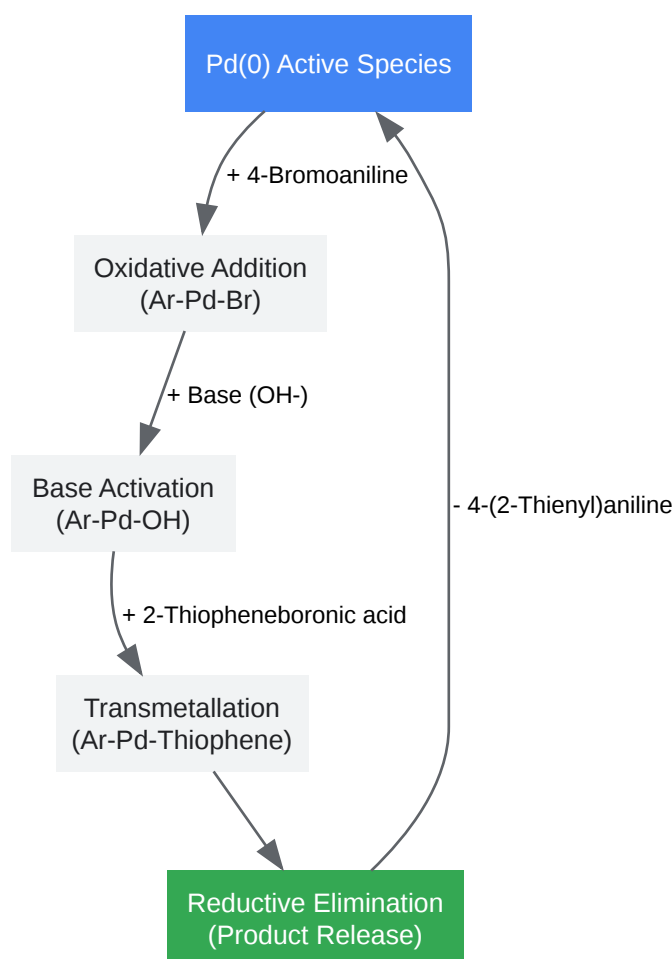
Understanding the synthesis is the first step in elucidation, as it predicts the "silent" impurities that complicate spectral analysis.^[1] The industry-standard method is the Suzuki-Miyaura Cross-Coupling.^[1]

Reaction Protocol

- Coupling Partners: 4-Bromoaniline + 2-Thiopheneboronic acid.
- Catalyst System: Pd(dtbpf)Cl₂ or Pd(PPh₃)₄.^[1]
- Base/Solvent: K₃PO₄ / Toluene:Water (micellar conditions often used).^[1]

Mechanism & Critical Intermediates

The catalytic cycle dictates the potential byproducts (homocoupled aniline, protodeboronation of thiophene).^[1]



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Figure 1: Catalytic cycle for the synthesis of **4-(2-Thienyl)aniline**. Key control point: Transmetallation efficiency determines the ratio of product to homocoupled byproducts.

Spectroscopic Structure Elucidation

Mass Spectrometry (MS)

Before NMR, MS confirms the molecular formula.^[1]

- Technique: GC-MS (EI, 70 eV) or LC-MS (ESI+).
- Molecular Ion (M⁺): m/z 175.05 (Calculated for C₁₀H₉NS).^[1]
- Fragmentation Pattern:
 - m/z 175: Base peak (stable biaryl cation).^[1]
 - m/z 131: Loss of CS (thiophene ring disintegration) or loss of C₂H₂N fragments.^[1]
 - m/z 148: Loss of HCN (characteristic of anilines).^[1]

Nuclear Magnetic Resonance (NMR)

This is the definitive tool for proving the para-substitution pattern and the 2-thienyl attachment.^[1]

¹H NMR Analysis (400 MHz, CDCl₃)

The spectrum is distinct due to the shielding effect of the amine and the deshielding of the thiophene.^[1]

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Logic
7.43	Doublet (J=8.4 Hz)	2H	Phenyl H-2, H-6	Deshielded by thiophene ring (anisotropy).
7.17	Doublet of Doublets	1H	Thiophene H-5	Most deshielded thiophene proton (next to S).
7.04	Doublet of Doublets	1H	Thiophene H-3	Ortho to the connection point. [1]
7.00	Multiplet	1H	Thiophene H-4	Meta to S, intermediate shielding. [1]
6.69	Doublet (J=8.4 Hz)	2H	Phenyl H-3, H-5	Diagnostic: Upfield shift due to resonance donation from -NH ₂ .
3.73	Broad Singlet	2H	-NH ₂	Exchangeable protons; shift varies with concentration. [1]

Key Diagnostic Feature: The AA'BB' system of the phenyl ring (two doublets at 7.43 and 6.69 ppm) confirms the 1,4-substitution.[\[1\]](#) If it were 1,3-substituted, you would see a singlet, two doublets, and a triplet.[\[1\]](#)

¹³C NMR Analysis (100 MHz, CDCl₃)

- C-N (Ipso): ~146.0 ppm (Deshielded by N).[\[1\]](#)
- C-Thiophene (Ipso): ~144.5 ppm.

- Thiophene C-2 (Ipso): ~125.0 ppm.
- Phenyl C-3,5 (Ortho to NH₂): ~115.4 ppm (Shielded by resonance).[1]
- Phenyl C-2,6: ~127.0 ppm.[1]
- Thiophene C-3,4,5: Cluster between 122-128 ppm.[1]

Infrared Spectroscopy (FT-IR)

- 3440, 3356 cm⁻¹: N-H stretching (Primary amine doublet).[1]
- 1614, 1603 cm⁻¹: C=C aromatic stretching.[1]
- 809 cm⁻¹: C-H out-of-plane bending (Para-substituted benzene).
- 698 cm⁻¹: C-S stretching (Thiophene characteristic).[1]

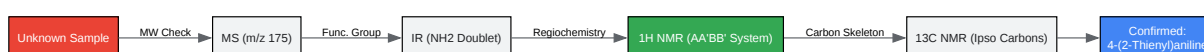
Crystallography & Conformational Analysis

While solution NMR suggests a time-averaged planar structure, the solid-state structure is defined by the torsion angle between the phenyl and thiophene rings.[1]

- Torsion Angle: Typically 20-30° in solid state to balance steric repulsion (between ortho-hydrogens) and π -conjugation.
- Packing: The molecules likely form "herringbone" or π -stacked motifs, driven by the interaction between the electron-rich thiophene and the electron-poor protons of the phenyl ring.[1]

Elucidation Logic Flow

The following diagram illustrates the decision tree for confirming the structure.



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Figure 2: Logical workflow for structural confirmation.

Quality Control & Purity Assessment

For pharmaceutical or electronic grade applications, 95% purity is insufficient.[1]

- HPLC Method:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse).[1]
 - Mobile Phase: Acetonitrile/Water (0.1% Formic Acid) gradient.[1]
 - Detection: UV at 254 nm (aromatic) and 300 nm (conjugated band).[1]
- Potential Impurities:
 - Homocoupling: 4,4'-Diaminobiphenyl (Retains longer on C18).[1]
 - Protodeboronation: Thiophene (Volatile, elutes early).[1]
 - Catalyst Residue: Pd must be <10 ppm for pharma use (detect via ICP-MS).

References

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
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